

Elucidation of the Chemical Structure of Koreanoside G: A Technical Guide

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Compound of Interest		
Compound Name:	Koreanoside G	
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Abstract

This technical guide provides a comprehensive overview of the chemical structure elucidation of **Koreanoside G**, a novel flavonol glycoside isolated from the leaves of Epimedium koreanum Nakai. The document details the methodologies employed for its isolation, purification, and characterization using a combination of spectroscopic techniques, including High-Resolution Fast Atom Bombardment Mass Spectrometry (HR-FAB-MS) and one- and two-dimensional Nuclear Magnetic Resonance (NMR) spectroscopy. All quantitative data is presented in structured tables for clarity and comparative analysis. Furthermore, this guide includes detailed experimental protocols and visual representations of the elucidation workflow and the final chemical structure, intended to serve as a valuable resource for researchers in natural product chemistry, pharmacology, and drug discovery.

Introduction

The discovery and characterization of novel bioactive compounds from natural sources is a cornerstone of drug development. Flavonoids, a diverse group of polyphenolic compounds, are of particular interest due to their wide range of reported pharmacological activities.

Koreanoside G, a recently identified flavonol glycoside from Epimedium koreanum, represents a new addition to this important class of natural products. This guide outlines the systematic approach undertaken to fully elucidate its chemical structure.



Isolation and Purification

The initial step in the characterization of **Koreanoside G** involved its isolation from the leaves of Epimedium koreanum Nakai. A summary of the protocol is provided below.

Experimental Protocol: Isolation of Koreanoside G

- Extraction: The dried leaves of Epimedium koreanum Nakai were subjected to extraction with methanol (MeOH).
- Fractionation: The resulting methanol extract was then partitioned with ethyl acetate (EtOAc).
- Chromatography: The ethyl acetate fraction, which showed promising initial screening results, was subjected to a series of chromatographic separations. This included purification over silica gel, C18 reversed-phase silica gel, and Sephadex LH-20 columns to yield the purified compound, Koreanoside G.

Spectroscopic Analysis and Structure Elucidation

The determination of the precise chemical structure of **Koreanoside G** was accomplished through a combination of mass spectrometry and nuclear magnetic resonance spectroscopy.

Mass Spectrometry

High-Resolution Fast Atom Bombardment Mass Spectrometry (HR-FAB-MS) was utilized to determine the molecular formula of **Koreanoside G**.

Table 1: Mass Spectrometry Data for Koreanoside G

Parameter	Observed Value	Calculated Value	Molecular Formula
[M+H]+ (m/z)	529.1682	529.1632	C27H28O11

The high-resolution mass spectrometry data confirmed the molecular formula of **Koreanoside G** as C₂₇H₂₈O₁₁.

Nuclear Magnetic Resonance (NMR) Spectroscopy







One-dimensional (¹H and ¹³C) and two-dimensional (COSY, HSQC, HMBC) NMR experiments were conducted to establish the complete connectivity and stereochemistry of the molecule. The NMR data revealed the presence of a flavonol aglycone and a sugar moiety.

Table 2: ¹H and ¹³C NMR Spectroscopic Data for **Koreanoside G** (in MeOD)



Position	δС (ррт)	δΗ (ppm, J in Hz)
Aglycone		
2	157.8	
3	135.9	_
4	179.1	_
5	162.7	_
6	99.4	6.21 (s)
7	166.8	
8	108.2	_
9	158.4	_
10	106.9	_
1'	123.1	_
2'	130.1	7.78 (d, 8.8)
3'	115.0	6.81 (d, 8.8)
4'	161.2	
5'	115.0	6.81 (d, 8.8)
6'	130.1	7.78 (d, 8.8)
Sugar Moiety		
1"	103.9	5.39 (d, 1.5)
2"	72.0	4.31 (dd, 3.4, 1.5)
3"	71.9	3.78 (dd, 9.4, 3.4)
4"	73.4	3.39 (t, 9.4)
5"	70.1	3.62 (m)
6"	17.8	0.94 (d, 6.2)

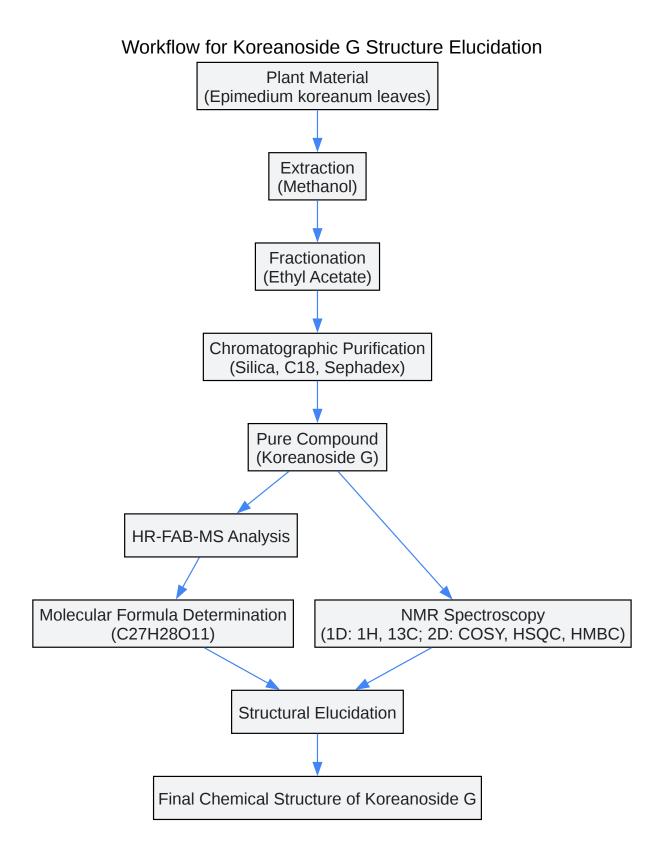


Prenyl Group		
1'''	75.8	
2""	71.1	3.45 (s)
3'''	26.5	1.22 (s)
4'''	26.5	1.22 (s)

Visualizing the Elucidation and Structure Workflow of Structure Elucidation

The following diagram illustrates the systematic workflow employed in the isolation and structural elucidation of **Koreanoside G**.

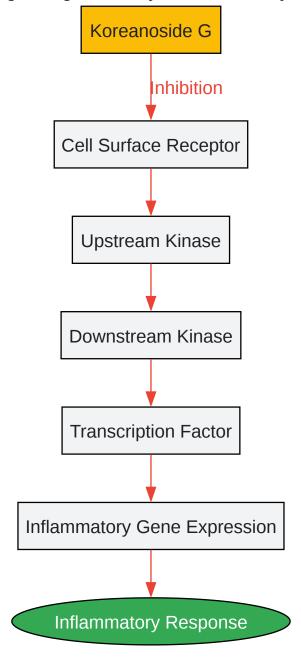






Chemical Structure of Koreanoside G

Hypothetical Signaling Pathway Modulated by Koreanoside G



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 To cite this document: BenchChem. [Elucidation of the Chemical Structure of Koreanoside G: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15591978#koreanoside-g-chemical-structure-elucidation]

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